

Comprehensive Toxicological Profile of Ivisol: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Ivisol
CAS No.:	11132-71-1
Cat. No.:	B1173408

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. The information compiled within is based on publicly available data, and a comprehensive toxicological profile for a commercial product like **Ivisol** would typically be found in internal company documentation or regulatory submissions, which are not publicly accessible.

Introduction

Ivisol is identified in available literature as a commercial disinfectant. While a complete, publicly accessible toxicological profile is not available, this guide synthesizes the existing information from various sources to provide an overview of its composition and potential toxicological considerations.

Composition and Chemical Properties

Available information on the precise formulation of **Ivisol** is limited and at times conflicting, suggesting that the name may have been used for different product formulations over time or in

different regions.

- **Phenolic Derivative-Based Disinfectant:** Several sources classify **Ivisol** as a disinfectant based on phenol derivatives.[1][2] Phenolic compounds exert their antimicrobial action through membrane damage, protein denaturation, and enzyme inhibition. The specific phenolic compounds in **Ivisol** are not detailed in the available literature.
- **Potassium Hydroxide Content:** One source describes **Ivisol** as a commercial cleaner containing potassium hydroxide with a highly alkaline pH of 13.[3] Potassium hydroxide is a strong base and is corrosive to tissues.

Given these differing descriptions, it is crucial for any toxicological assessment to be based on the specific formulation detailed in the product's Safety Data Sheet (SDS).

Toxicological Data Summary

No specific quantitative toxicological data, such as LD50 (median lethal dose) or NOAEL (No-Observed-Adverse-Effect Level), for any formulation of **Ivisol** was found in the public domain. The toxicological profile must therefore be inferred from the known hazards of its potential components.

Table 1: Inferred Toxicological Hazards of Potential **Ivisol** Components



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Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on "**Ivisol**" are not publicly available. For researchers needing to assess the toxicology of a similar substance, standardized OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals should be followed. These include protocols for assessing:

- Acute oral, dermal, and inhalation toxicity.
- Skin and eye irritation/corrosion.
- Skin sensitization.
- Repeated dose toxicity (sub-acute, sub-chronic, and chronic).
- Genotoxicity.
- Carcinogenicity.
- Reproductive and developmental toxicity.

Signaling Pathways and Mechanisms of Toxicity

The specific signaling pathways affected by an "**Ivisol**" formulation would depend on its exact composition.

The antimicrobial and toxicological effects of phenolic compounds are primarily due to their ability to disrupt cell membranes and denature proteins.



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Caption: Potential mechanism of phenolic compound toxicity.

Potassium hydroxide is a strong alkali that causes liquefactive necrosis on contact with tissues. This involves the saponification of fats and extraction of water from cells, leading to deep tissue damage.



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Caption: Corrosive action of potassium hydroxide on tissue.

Conclusion

The publicly available information on the toxicological profile of **Ivisol** is scarce and lacks the detail required for a comprehensive scientific assessment. It is described as both a phenolic disinfectant and a potassium hydroxide-based cleaner. The toxicological properties of such formulations would be driven by these primary components, indicating a potential for corrosive and irritant effects, as well as systemic toxicity in the case of phenolic compounds. Any research or professional handling of **Ivisol** necessitates obtaining the specific Safety Data Sheet (SDS) from the manufacturer to understand the precise chemical composition and associated hazards. Standard toxicological testing protocols should be applied to any formulation for a thorough evaluation.

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References

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